

A Technical Guide to the Discovery and Isolation of Novel Fungal Anthraquinones

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Compound of Interest

Compound Name: Anthracophyllone

Cat. No.: B12382700

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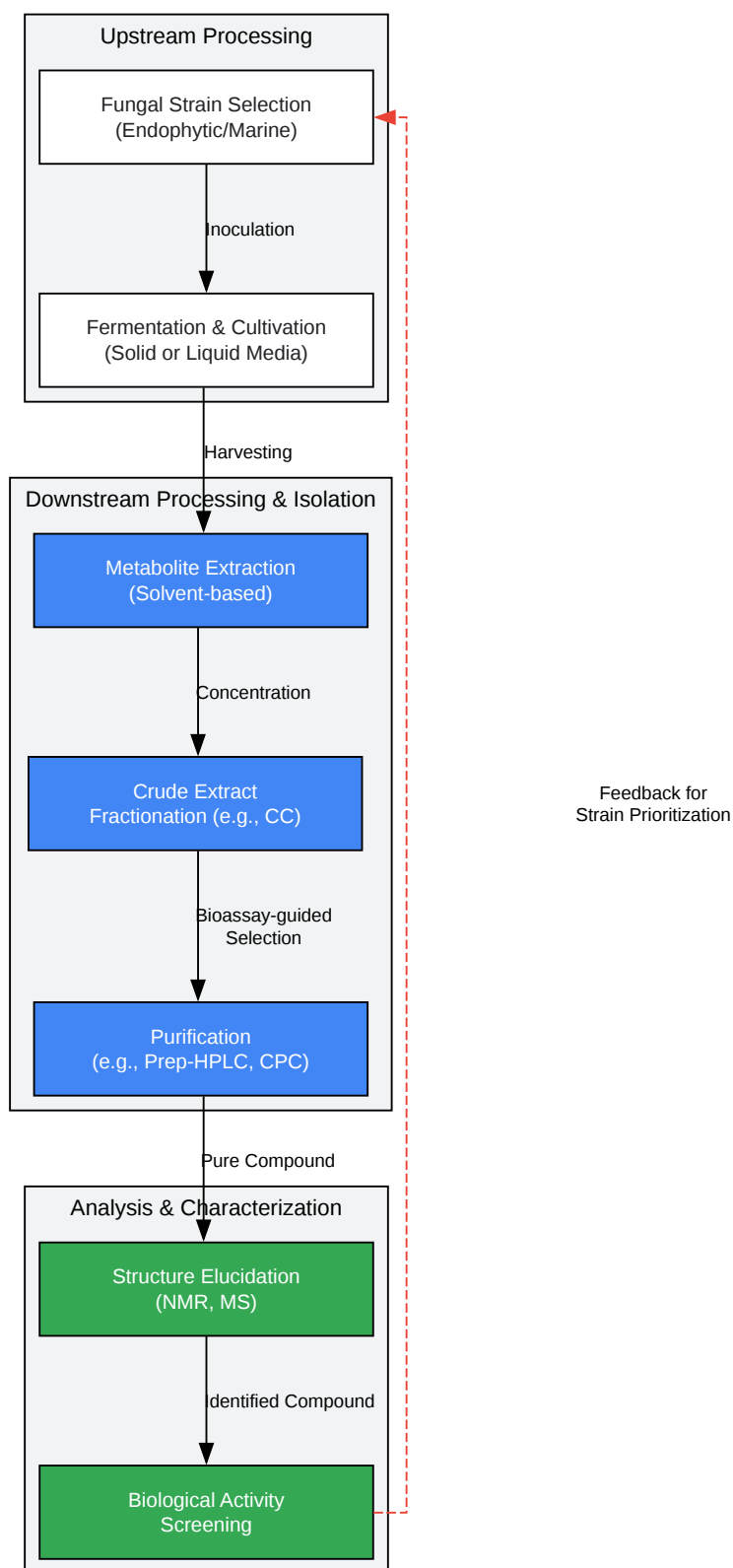
For Researchers, Scientists, and Drug Development Professionals

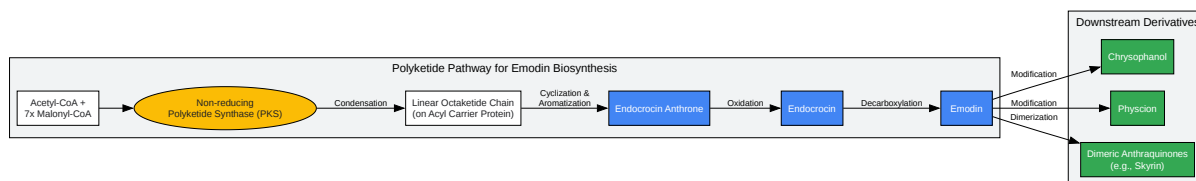
This guide provides a comprehensive overview of the essential methodologies for the discovery and isolation of novel anthraquinones from fungal sources. Fungi, particularly endophytic and marine-derived species, are a prolific source of structurally diverse anthraquinones, a class of polyketide secondary metabolites. These compounds exhibit a wide range of significant biological activities, including antimicrobial, anticancer, antioxidant, and anti-inflammatory properties, making them promising candidates for drug discovery and development.

This document details the complete workflow, from fungal strain selection and cultivation to the extraction, purification, and structural elucidation of these valuable compounds. It includes standardized experimental protocols, quantitative data summaries, and detailed workflow diagrams to support researchers in this field.

The Workflow: From Fungus to Pure Compound

The process of isolating novel fungal anthraquinones is a multi-step endeavor that begins with the selection and cultivation of promising fungal strains and culminates in the purification and structural identification of the target molecules. The overall workflow is a systematic progression involving fermentation, extraction, fractionation, and detailed chemical analysis.





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